

# 2,3-Dibromo-2-methylbutane IUPAC name and synonyms

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## Compound of Interest

Compound Name: 2,3-Dibromo-2-methylbutane

Cat. No.: B1619756

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## An In-depth Technical Guide to 2,3-Dibromo-2-methylbutane

This technical guide provides comprehensive information on **2,3-Dibromo-2-methylbutane**, including its nomenclature, physicochemical properties, a representative synthetic protocol, and a visualization of its synthesis pathway. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## IUPAC Name and Synonyms

The compound with the chemical structure C5H10Br2 is systematically named in accordance with IUPAC nomenclature.

IUPAC Name: **2,3-dibromo-2-methylbutane**<sup>[1]</sup><sup>[2]</sup>

Synonyms:

- 1,2-Dibromo-1,1,2-trimethylethane<sup>[3]</sup>
- Butane, 2,3-dibromo-2-methyl-<sup>[4]</sup>
- 2-Methyl-2,3-dibromobutane<sup>[2]</sup>

## Physicochemical and Computed Properties

The following table summarizes the key quantitative data for **2,3-Dibromo-2-methylbutane**.

Property	Value	Reference
Identifiers		
CAS Number	594-51-4	[1][2][3][4][5]
Molecular Formula	C5H10Br2	[1][2][3][5]
Molecular Weight	229.94 g/mol	[1]
Canonical SMILES	<chem>CC(C(C)(C)Br)Br</chem>	[1][3]
InChIKey	XLTWAIJQKAGLQDX-UHFFFAOYSA-N	[1][2]
Physical Properties		
Melting Point	14.85°C	[3]
Boiling Point	165.7°C at 760 mmHg	[3]
Density	1.667 g/cm <sup>3</sup>	[3]
Vapor Pressure	2.44 mmHg at 25°C	[3]
Refractive Index	1.5078	[3]
Flash Point	44.5°C	[3]
Computed Properties		
XLogP3	2.8	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	0	[3]
Rotatable Bond Count	1	[3]
Exact Mass	229.91288	[3]
Heavy Atom Count	7	[3]
Complexity	59.1	[3]

## Experimental Protocols

Synthesis of **2,3-Dibromo-2-methylbutane** via Bromination of 2-Methyl-2-butene

This protocol describes a general procedure for the synthesis of **2,3-Dibromo-2-methylbutane** from 2-methyl-2-butene, a common electrophilic addition reaction.<sup>[2]</sup>

Materials:

- 2-Methyl-2-butene (C<sub>5</sub>H<sub>10</sub>)
- Bromine (Br<sub>2</sub>)
- An inert solvent (e.g., dichloromethane or carbon tetrachloride)
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Saturated sodium chloride solution (Brine)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

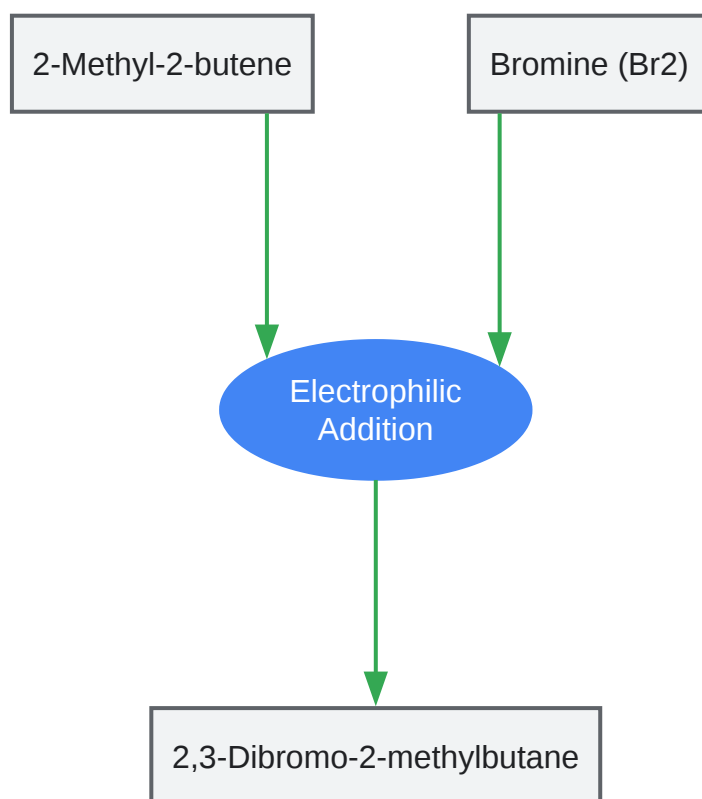
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 2-methyl-2-butene (1.0 equivalent) in an appropriate volume of an inert solvent. Cool the flask in an ice bath to 0°C.

- **Addition of Bromine:** Slowly add a solution of bromine (1.0 equivalent) in the same inert solvent to the stirred solution of the alkene via the dropping funnel. The characteristic reddish-brown color of bromine should disappear as it reacts. Maintain the temperature at 0°C during the addition.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir for an additional 30 minutes at 0°C. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup:**
  - Transfer the reaction mixture to a separatory funnel.
  - Wash the organic layer sequentially with saturated sodium bicarbonate solution to neutralize any remaining acid, followed by deionized water, and finally with brine.<sup>[6]</sup>
  - Dry the organic layer over anhydrous sodium sulfate.<sup>[6]</sup>
- **Purification:**
  - Filter off the drying agent.
  - Remove the solvent under reduced pressure using a rotary evaporator.
  - The crude product can be further purified by distillation to obtain pure **2,3-Dibromo-2-methylbutane**.<sup>[6]</sup>

## Visualizations

The following diagram illustrates the synthetic pathway for the formation of **2,3-Dibromo-2-methylbutane** from 2-methyl-2-butene and bromine.



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Synthesis of **2,3-Dibromo-2-methylbutane**.

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## References

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